

Application Notes and Protocols for ZG-10 in Kinase Assays

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Compound of Interest

Compound Name: ZG-10

Cat. No.: B1456727

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for utilizing **ZG-10**, a potent c-Jun N-terminal kinase (JNK) inhibitor, in various kinase assay formats. The information is intended to guide researchers in accurately determining the inhibitory activity of **ZG-10** against its target kinases, JNK1, JNK2, and JNK3.

Introduction

ZG-10 is a selective inhibitor of the JNK family of kinases, which are key regulators of cellular responses to stress, inflammation, and apoptosis.^[1] Dysregulation of JNK signaling is implicated in numerous diseases, making JNK inhibitors like **ZG-10** valuable tools for research and potential therapeutic development. Accurate and reproducible methods for quantifying the inhibitory potential of **ZG-10** are crucial for its characterization. These notes provide protocols for both biochemical and cell-based assays to assess the potency and cellular efficacy of **ZG-10**.

Quantitative Data Summary

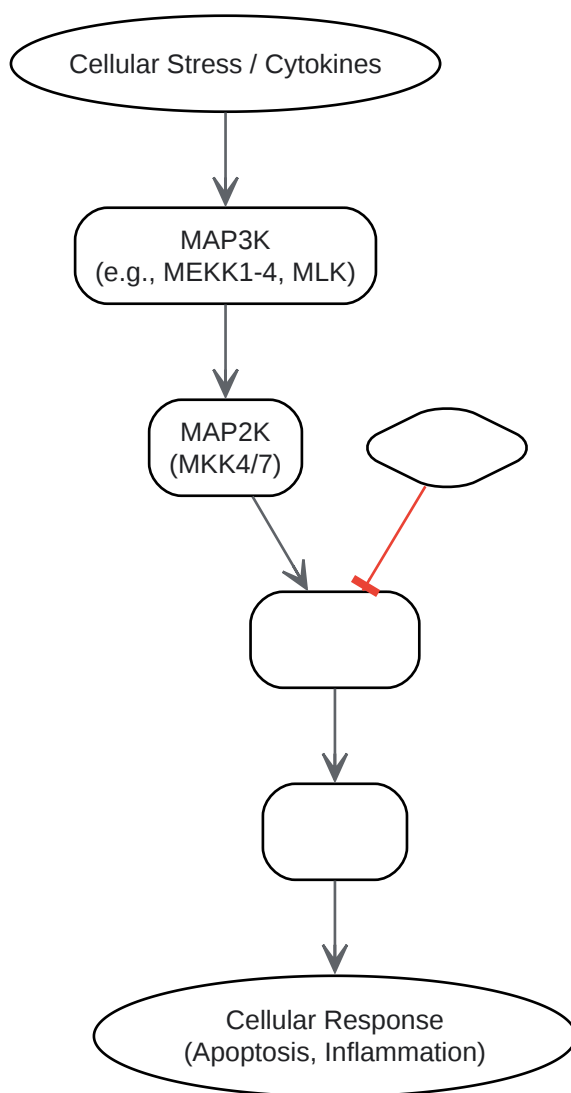
The inhibitory activity of **ZG-10** against the three JNK isoforms has been determined using biochemical assays. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below.

Kinase Target	IC50 (nM)
JNK1	809
JNK2	1140
JNK3	709

Data sourced from MedchemExpress.[1]

Signaling Pathway

The JNK signaling cascade is a critical component of the mitogen-activated protein kinase (MAPK) pathway. It is typically activated by cellular stress and inflammatory cytokines. The core of the pathway is a three-tiered kinase module, where a MAP3K activates a MAP2K, which in turn activates a JNK. Activated JNK then phosphorylates a variety of downstream substrates, most notably the transcription factor c-Jun, leading to the regulation of gene expression involved in processes like apoptosis and inflammation.



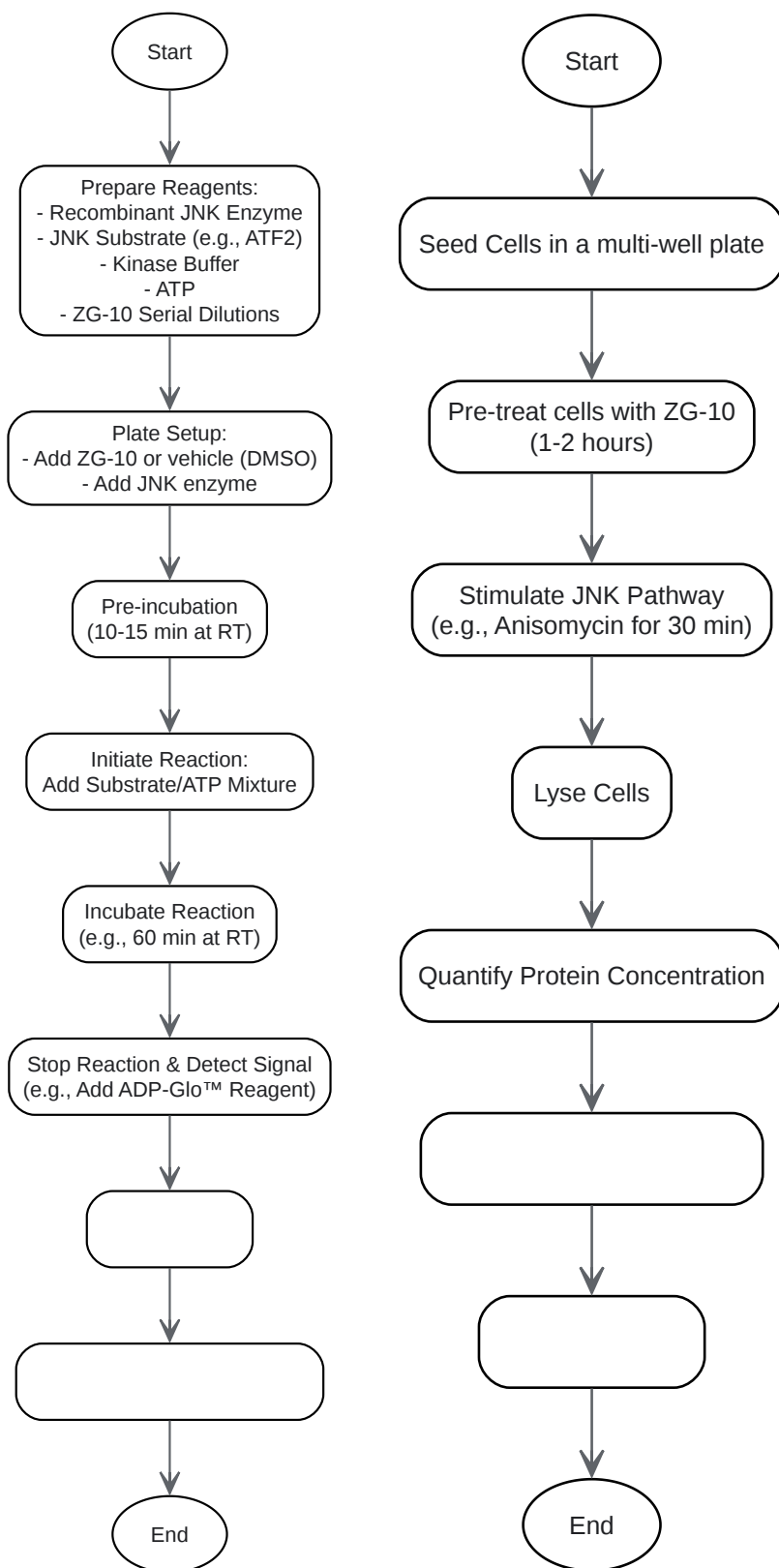
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Figure 1: Simplified JNK signaling pathway and the inhibitory action of **ZG-10**.

Biochemical Kinase Assays

Biochemical assays measure the direct inhibition of kinase activity in a purified system. These assays are essential for determining the intrinsic potency of an inhibitor.

Experimental Workflow: Biochemical Kinase Assay



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References

- 1. medchemexpress.com [medchemexpress.com]
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